

Personal protective equipment for handling 2-Hydroxypalmitic acid-d30

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Compound of Interest

Compound Name: 2-Hydroxypalmitic acid-d30

Cat. No.: B152031

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Essential Safety and Handling Guide for 2-Hydroxypalmitic acid-d30

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Hydroxypalmitic acid-d30** in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical and Physical Properties

Property	Value
Molecular Formula	C16H32O3 (for non-deuterated form)
Molecular Weight	272.42 g/mol (for non-deuterated form)[1]
Appearance	Solid
Storage	Store at 4°C[1]

Hazard Identification and Personal Protective Equipment (PPE)

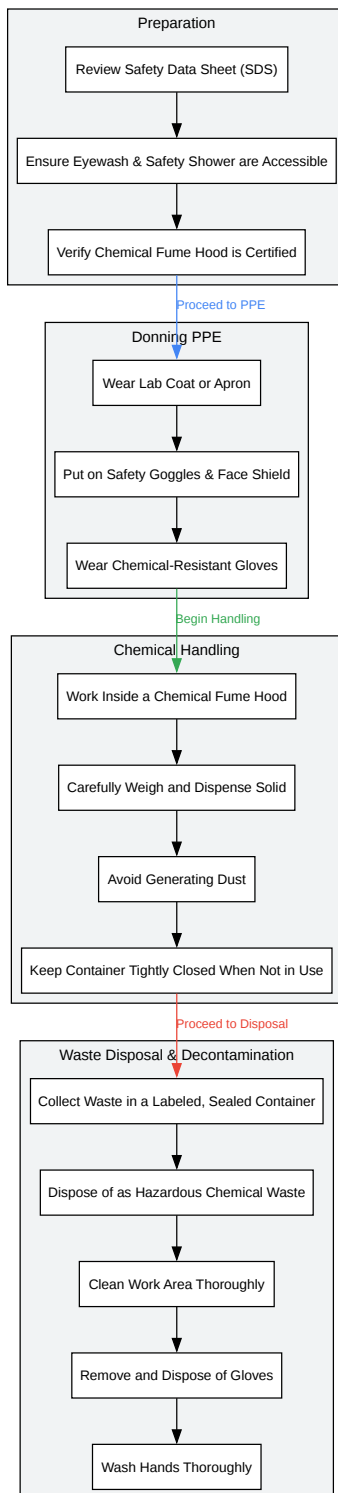
2-Hydroxypalmitic acid is classified as a skin and eye irritant.[2][3] A comprehensive PPE strategy is crucial to minimize exposure.

PPE Category	Recommended Equipment	Justification
Eye and Face Protection	Chemical safety goggles. A face shield should be worn in addition to goggles when there is a significant risk of splashing.	Protects against splashes and aerosols that can cause serious eye irritation. ^{[2][4]}
Hand Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber). Always inspect gloves for signs of degradation or puncture before use.	Prevents skin contact, which can lead to irritation. ^{[2][4][5]}
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn. For larger quantities or in case of a significant spill risk, a chemical-resistant suit is advised.	Protects against accidental skin exposure from spills or splashes. ^{[2][4]}
Respiratory Protection	Work should be conducted in a well-ventilated area, such as a chemical fume hood. If ventilation is inadequate or if aerosols/dust are generated, a NIOSH-approved respirator is necessary. ^{[5][6]}	Minimizes the inhalation of dust or aerosols, which can cause respiratory tract irritation.

Experimental Workflow and Safety Procedures

The following diagram outlines the standard operating procedure for handling **2-Hydroxypalmitic acid-d30**, from preparation to disposal.

Workflow for Handling 2-Hydroxypalmitic acid-d30



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Caption: Workflow for handling **2-Hydroxypalmitic acid-d30**.

Step-by-Step Handling and Disposal Plan

Preparation:

- Review Safety Information: Before beginning work, thoroughly review the Safety Data Sheet (SDS) for 2-Hydroxypalmitic acid.
- Ensure Emergency Equipment is Accessible: Confirm that a fully functional eyewash station and safety shower are readily available.[4]
- Work in a Ventilated Area: All handling of **2-Hydroxypalmitic acid-d30** should be performed in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[4][5]

Handling:

- Don Appropriate PPE: Wear the personal protective equipment outlined in the table above.
- Dispensing: When weighing or transferring the chemical, do so carefully to avoid creating dust and to prevent splashing.[4]
- Avoid Contamination: Do not eat, drink, or smoke in the laboratory.[4][7] Wash hands thoroughly after handling.[2][5][7]
- Storage: Keep the container tightly closed when not in use and store at 4°C.[1][5]

Spill Management:

- Evacuate and Ventilate: In case of a spill, evacuate unnecessary personnel and ensure the area is well-ventilated.
- Containment: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a suitable container for disposal.[7]
- Decontamination: Clean the affected area thoroughly.[5]

Disposal:

- **Waste Collection:** Collect all waste material, including contaminated gloves and cleaning materials, in a clearly labeled and sealed container suitable for chemical waste.[5]
- **Regulatory Compliance:** Dispose of the waste through an approved hazardous waste disposal facility, in accordance with all local, state, and federal regulations. Do not allow the chemical to enter drains or soil.[5][7]

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[5][7]
- **Skin Contact:** Wash the affected area immediately with plenty of soap and water for at least 15 minutes.[5][7] Remove contaminated clothing and wash it before reuse.[2][5] If skin irritation occurs, seek medical advice.[2]
- **Inhalation:** Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[5]
- **Ingestion:** Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[5][7]

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